

Synthesis of Ethyl 2-cyclobutylpropanoate: An Application Note and Protocol

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Compound of Interest

Compound Name: Ethyl 2-cyclobutylpropanoate

CAS No.: 1909305-80-1

Cat. No.: B2359058

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This document provides a comprehensive guide for the synthesis, purification, and characterization of **Ethyl 2-cyclobutylpropanoate**, a valuable ester intermediate in the development of novel therapeutic agents and specialized chemical entities. This guide is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Introduction

Ethyl 2-cyclobutylpropanoate is an ester of significant interest due to the presence of the cyclobutyl moiety, a strained four-membered ring that can impart unique conformational constraints and metabolic stability to bioactive molecules. Its synthesis is a fundamental example of esterification, a cornerstone reaction in organic chemistry. This document details a robust and reproducible protocol for its preparation via the Fischer-Speier esterification method.

The causality behind the experimental choices is rooted in the principles of chemical equilibrium and reaction kinetics. The Fischer esterification is a reversible acid-catalyzed reaction between a carboxylic acid and an alcohol.^[1] To drive the equilibrium towards the formation of the desired ester, an excess of one of the reactants, typically the less expensive

alcohol, is employed. The use of a strong acid catalyst, such as sulfuric acid, is crucial for protonating the carbonyl oxygen of the carboxylic acid, thereby increasing its electrophilicity and facilitating nucleophilic attack by the alcohol.[2]

Physicochemical Properties and Safety Information

A thorough understanding of the physical and chemical properties of the starting materials and the final product is paramount for successful and safe synthesis.

Table 1: Physicochemical Data

Compound	Molecular Formula	Molecular Weight (g/mol)	CAS Number	Key Hazards
2-Cyclobutylpropanoic acid	C ₇ H ₁₂ O ₂	128.17	1082453-55-1	Causes skin and serious eye irritation. May cause respiratory irritation.
Ethanol	C ₂ H ₆ O	46.07	64-17-5	Highly flammable liquid and vapor.
Sulfuric Acid (conc.)	H ₂ SO ₄	98.08	7664-93-9	Causes severe skin burns and eye damage.
Ethyl 2-cyclobutylpropanoate	C ₉ H ₁₆ O ₂	156.22	1909305-80-1	Flammable liquid and vapor. Causes skin and serious eye irritation. May cause respiratory irritation.[3]

Experimental Protocol

This protocol is designed as a self-validating system, with in-process checks and a thorough purification and characterization workflow to ensure the identity and purity of the final product.

Materials and Reagents

- 2-Cyclobutylpropanoic acid (97% purity)
- Absolute Ethanol ($\geq 99.5\%$)
- Concentrated Sulfuric Acid (95-98%)
- Saturated Sodium Bicarbonate solution
- Anhydrous Magnesium Sulfate
- Diethyl ether (or other suitable extraction solvent)
- Standard laboratory glassware (round-bottom flask, reflux condenser, separatory funnel, distillation apparatus)
- Heating mantle and magnetic stirrer

Synthesis Workflow



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Caption: Overall workflow for the synthesis of **Ethyl 2-cyclobutylpropanoate**.

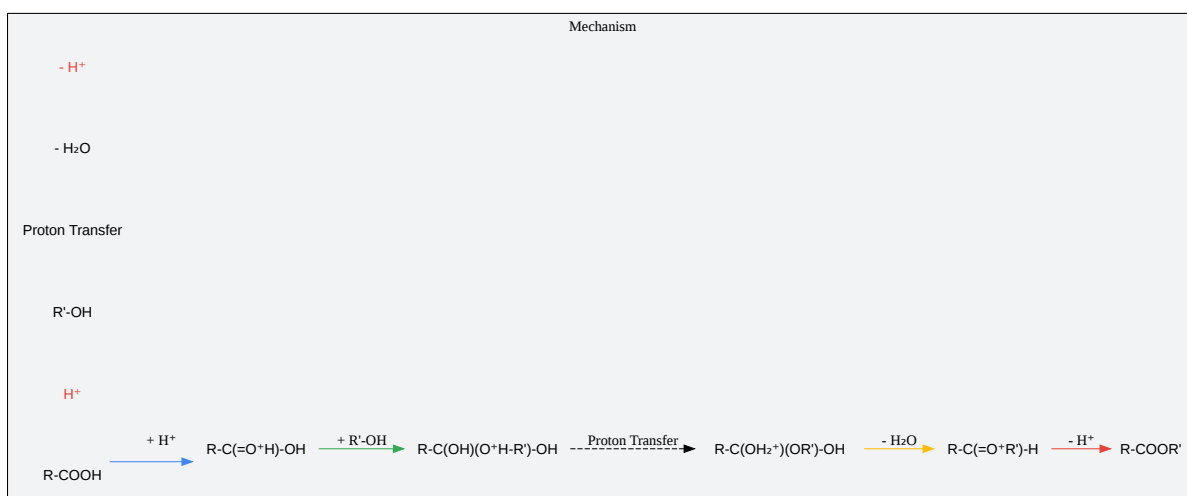
Step-by-Step Procedure

- **Reaction Setup:** In a dry 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser, combine 2-cyclobutylpropanoic acid (0.1 mol, 12.82 g) and absolute ethanol (0.5 mol, 23.04 g, 29.2 mL). The use of excess ethanol serves to shift the reaction equilibrium towards the product side, maximizing the yield of the ester.[1]

- **Catalyst Addition:** While stirring the mixture, slowly add concentrated sulfuric acid (1 mL) dropwise. The addition should be done carefully as the dissolution of sulfuric acid in ethanol is exothermic.
- **Reflux:** Heat the reaction mixture to a gentle reflux using a heating mantle. Maintain the reflux for 4-6 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Transfer the mixture to a 500 mL separatory funnel and add 100 mL of cold water. Extract the aqueous layer with diethyl ether (3 x 50 mL).
- **Neutralization:** Combine the organic extracts and wash them with a saturated aqueous solution of sodium bicarbonate (2 x 50 mL) to neutralize any unreacted carboxylic acid and the sulfuric acid catalyst. This step is crucial to prevent the reverse reaction during purification. Be cautious as the addition of bicarbonate will cause the evolution of carbon dioxide gas. Vent the separatory funnel frequently.
- **Drying:** Dry the organic layer over anhydrous magnesium sulfate. Filter the drying agent and wash the filter cake with a small amount of diethyl ether.
- **Solvent Removal and Purification:** Remove the solvent from the filtrate using a rotary evaporator. The crude product is then purified by vacuum distillation to yield **Ethyl 2-cyclobutylpropanoate** as a colorless liquid.

Reaction Mechanism: Fischer-Speier Esterification

The synthesis proceeds via the well-established Fischer-Speier esterification mechanism.



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Caption: The acid-catalyzed mechanism of Fischer-Speier esterification.

Product Characterization

Due to the limited availability of published experimental spectra for **Ethyl 2-cyclobutylpropanoate**, the following data is predicted based on the analysis of its structure and comparison with analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for structural elucidation.

Table 2: Predicted ^1H and ^{13}C NMR Data (in CDCl_3)

^1H NMR	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~4.1	Quartet	2H	-OCH ₂ CH ₃	
~2.3	Quintet	1H	-CH(CH ₃)C ₄ H ₇	
~1.8-2.0	Multiplet	2H	Cyclobutyl-H	
~1.6-1.8	Multiplet	4H	Cyclobutyl-H	
~1.2	Triplet	3H	-OCH ₂ CH ₃	
~1.1	Doublet	3H	-CH(CH ₃)	
^{13}C NMR	Predicted Chemical Shift (δ , ppm)	Assignment		
~175	C=O			
~60	-OCH ₂ CH ₃			
~45	-CH(CH ₃)C ₄ H ₇			
~38	Cyclobutyl-CH			
~25	Cyclobutyl-CH ₂			
~19	Cyclobutyl-CH ₂			
~16	-CH(CH ₃)			
~14	-OCH ₂ CH ₃			

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **Ethyl 2-cyclobutylpropanoate** is expected to show the following characteristic absorption bands:

- $\sim 1735\text{ cm}^{-1}$ (strong): C=O stretching vibration of the ester group.
- $\sim 1180\text{ cm}^{-1}$ (strong): C-O stretching vibration of the ester group.
- $\sim 2850\text{-}2960\text{ cm}^{-1}$ (strong): C-H stretching vibrations of the alkyl groups.

References

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